

2-Fluoroacetophenone stability and storage conditions

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Compound of Interest

Compound Name: 2-Fluoroacetophenone

Cat. No.: B1329501

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Technical Support Center: 2-Fluoroacetophenone

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability, storage, and handling of **2-Fluoroacetophenone** (CAS: 445-27-2).

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **2-Fluoroacetophenone**?

A1: To ensure its stability and purity, **2-Fluoroacetophenone** should be stored under controlled conditions. It is stable under recommended storage conditions, but sensitive to heat, light, and moisture.[1][2][3] Store the compound in a tightly sealed, light-resistant container (e.g., an amber glass bottle) in a cool, dry, and well-ventilated area.[2] While some suppliers suggest room temperature, the most conservative and recommended approach is refrigeration.

Parameter	Recommended Condition	Rationale
Temperature	2°C to 8°C (Refrigerated)[4][5]	Minimizes thermal degradation and potential side reactions.
Atmosphere	Dry, inert atmosphere (e.g., under Nitrogen or Argon)	Prevents moisture absorption and oxidation. Keep container tightly sealed.[1][2]
Light	In a dark place	Protects against photodecomposition.
Ventilation	Store in a well-ventilated area[2][3][6]	Prevents accumulation of potentially harmful vapors.

Q2: How stable is **2-Fluoroacetophenone** and what are the signs of degradation?

A2: **2-Fluoroacetophenone** is generally stable when stored correctly.[7] However, improper storage can lead to degradation. The primary sign of degradation is a change in appearance from a colorless or pale yellow liquid to a more pronounced yellow or brown color.[8] While slight yellowing may not always indicate significant impurity, it warrants caution.[8] Upon decomposition, especially under heat, it can release hazardous products like carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[7]

Q3: What substances and conditions should be avoided when handling **2-Fluoroacetophenone**?

A3: To prevent hazardous reactions and maintain chemical integrity, avoid contact with the following:

- Strong Oxidizing Agents: Can lead to vigorous, exothermic reactions.[7]
- Strong Bases: May catalyze decomposition or unwanted side reactions.[2][7]
- Strong Reducing Agents: Incompatible.[9]
- Heat and Ignition Sources: The compound is a combustible liquid with a flash point of approximately 62°C (143°F).[2][8] Keep it away from open flames, hot surfaces, and sparks.

[\[7\]](#)[\[10\]](#)

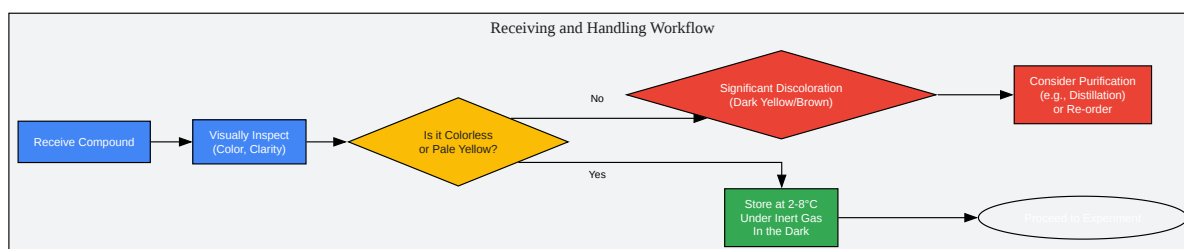
Q4: What are the key physical and chemical properties of **2-Fluoroacetophenone**?

A4: The table below summarizes the key specifications for high-purity **2-Fluoroacetophenone**.

Property	Value	Source(s)
CAS Number	445-27-2	[8] [11]
Molecular Formula	C ₈ H ₇ FO	[8] [11]
Molecular Weight	138.14 g/mol	[11]
Appearance	Colorless to pale yellow clear liquid	[1] [8]
Purity (Assay by GC)	Typically ≥97.0%	[10] [11]
Boiling Point	187-189 °C (at 760 mmHg)	[2] [8]
Melting Point	26-27 °C	[2] [8]
Density	~1.137 g/mL (at 20 °C)	[8] [12]
Refractive Index	~1.507 (at 20 °C)	[8] [12]
Solubility	Soluble in Acetone, Chloroform, Dichloromethane, Ethanol, Ethyl Acetate, and Methanol. [1] [13]	[1] [13]

Troubleshooting Guide

This guide addresses common issues encountered during the handling and use of **2-Fluoroacetophenone**.



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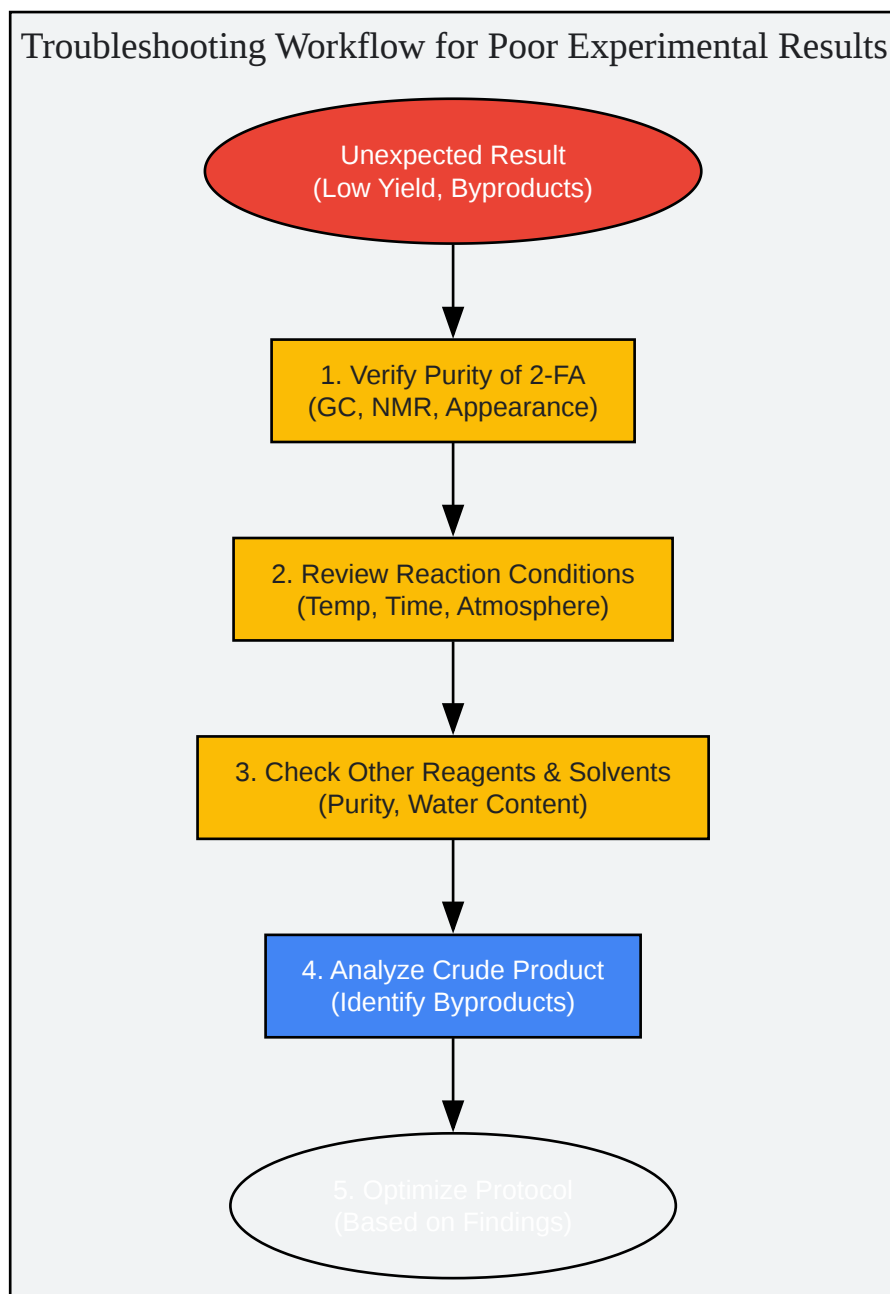
Caption: Decision workflow for receiving and handling **2-Fluoroacetophenone**.

Issue 1: The compound has turned significantly yellow or brown.

- Potential Cause: This indicates potential degradation due to exposure to light, heat, or air/moisture.[8]
- Recommended Action:
 - Do not use the compound in a critical experiment, as impurities may lead to unexpected side products and lower yields.
 - If purification is feasible (e.g., via vacuum distillation), you may be able to salvage the material. Verify purity by an analytical method (GC, NMR) post-purification.
 - If purification is not an option, it is safest to dispose of the material according to your institution's hazardous waste protocols and procure a fresh batch.

Issue 2: An experiment using **2-Fluoroacetophenone** gave a low yield or unexpected byproducts.

- Potential Causes: This can stem from reagent impurity, incorrect reaction conditions, or inherent reactivity issues.
- Troubleshooting Steps:



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Caption: Systematic workflow for troubleshooting poor experimental results.

Issue 3: Accidental skin/eye contact or inhalation.

- Nature of Hazard: **2-Fluoroacetophenone** is harmful if swallowed, inhaled, or in contact with skin. It causes skin and serious eye irritation.[\[10\]](#)[\[14\]](#) It is also a lachrymator (causes tearing).[\[14\]](#)
- Immediate First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[\[14\]](#)
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[14\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[14\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[14\]](#)
- Prevention: Always handle **2-Fluoroacetophenone** in a well-ventilated chemical fume hood while wearing appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.[\[15\]](#)

Experimental Protocol: Accelerated Stability Assessment

This protocol outlines a general method for assessing the stability of **2-Fluoroacetophenone** under accelerated conditions, based on regulatory guidelines.[\[16\]](#)[\[17\]](#)[\[18\]](#)

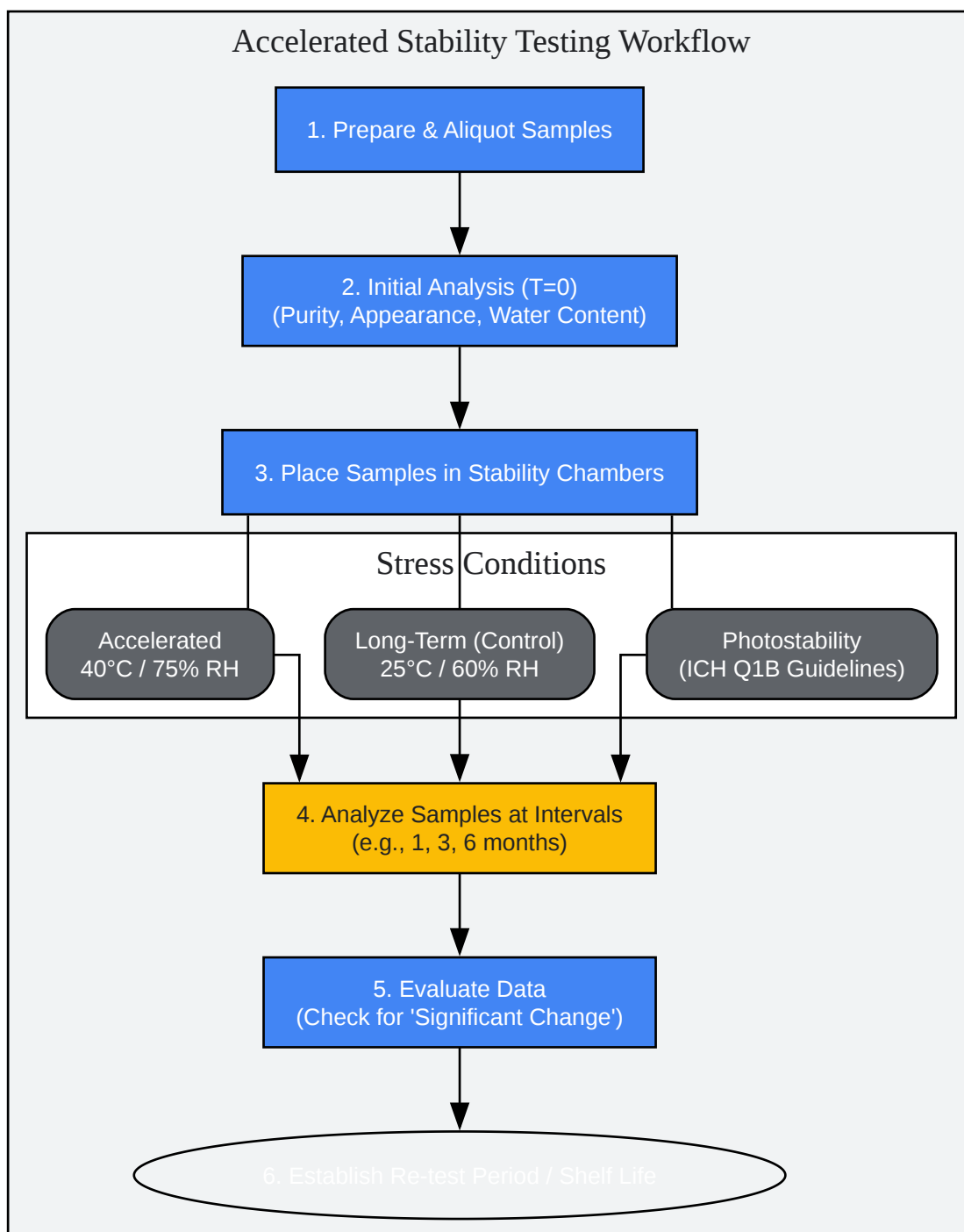
Objective: To evaluate the stability of a batch of **2-Fluoroacetophenone** by exposing it to elevated temperature, humidity, and light to predict its long-term shelf life.

Materials:

- **2-Fluoroacetophenone** sample

- Multiple small, inert, sealable vials (e.g., 2 mL amber glass vials with PTFE-lined caps)
- Calibrated stability chambers (e.g., 40°C / 75% RH and 25°C / 60% RH)
- Photostability chamber with controlled light/UV exposure
- Analytical instrumentation (GC-FID or HPLC-UV for purity, Karl Fischer titrator for water content)

Methodology:



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Caption: Experimental workflow for an accelerated stability study.

Procedure:

- Sample Preparation: Aliquot approximately 1 mL of **2-Fluoroacetophenone** into multiple labeled amber glass vials. Seal the vials tightly, preferably after flushing with nitrogen.
- Initial Analysis (Time = 0): Before exposing samples to stress conditions, perform a complete analysis on a control sample.
 - Appearance: Record color and clarity.
 - Purity Assay: Use a validated GC or HPLC method to determine the initial purity.
 - Water Content: Measure using Karl Fischer titration.
- Storage: Place the prepared vials into the different stability chambers:
 - Accelerated: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Long-Term (Control): $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
 - Photostability: Expose a set of samples to light conditions as described in ICH Q1B guidelines.
- Time-Point Testing: At specified intervals (e.g., 1, 3, and 6 months), remove one vial from each chamber and repeat the full analysis performed at Time=0.
- Evaluation: Compare the results from each time point to the initial analysis. A "significant change" is typically defined as:
 - A notable change in appearance.
 - A significant decrease in purity from the initial value.
 - The formation of any degradation product above a specified limit.
 - A significant increase in water content.
- Conclusion: The data gathered will help establish a preliminary re-test period or shelf life for the compound under defined storage conditions. The accelerated data helps predict stability over a longer, real-time period.[\[19\]](#)

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